

2-(Piperidin-4-yl)acetonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-(Piperidin-4-yl)acetonitrile

Cat. No.: B1311751

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CAS Number: 202002-66-2

This technical guide provides a comprehensive overview of **2-(Piperidin-4-yl)acetonitrile**, a heterocyclic compound with potential applications in research and drug development. The information presented is intended for researchers, scientists, and professionals in the field of medicinal chemistry and pharmacology.

Chemical and Physical Properties

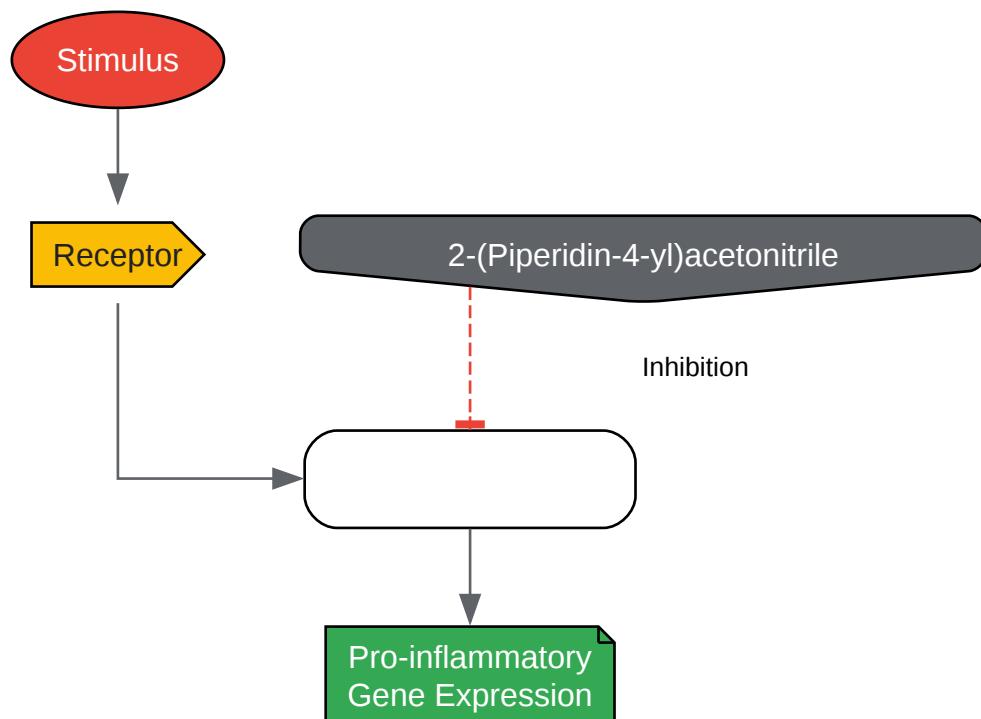
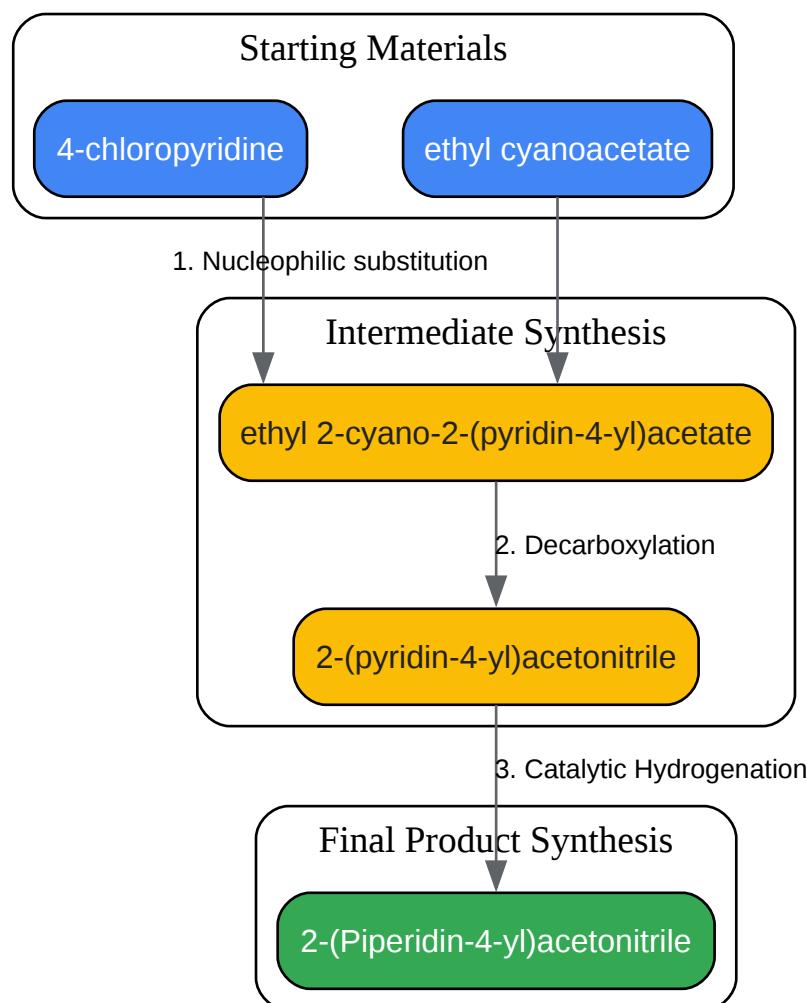
2-(Piperidin-4-yl)acetonitrile is a derivative of piperidine, a common scaffold in many biologically active compounds. While specific experimental data for some physical properties are not readily available in the public domain, the fundamental chemical properties are well-established.

Table 1: Chemical and Physical Properties of **2-(Piperidin-4-yl)acetonitrile**

Property	Value	Source
CAS Number	202002-66-2	[1]
Molecular Formula	C ₇ H ₁₂ N ₂	[1]
Molecular Weight	124.19 g/mol	[1]
IUPAC Name	2-(piperidin-4-yl)acetonitrile	[2]
Physical Form	Liquid	[2]
Purity	Typically available at ≥95%	[2]
Storage Conditions	Store under inert gas	[2]

Synthesis and Characterization

A detailed, publicly available experimental protocol for the direct synthesis of **2-(Piperidin-4-yl)acetonitrile** is limited. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles and published syntheses of related piperidine derivatives. A potential synthetic workflow is outlined below.



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References

- 1. 2-(Piperidin-4-yl)acetonitrile - CAS:202002-66-2 - Abovchem [abovchem.com]
- 2. 2-(piperidin-4-yl)acetonitrile | 202002-66-2 [sigmaaldrich.com]
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